Spectroscopic Data for Dimethyl Dipropargylmalonate: A Technical Guide

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Compound of Interest

Compound Name:	*Dimethyl dipropargylmalonate*
CAS No.:	*63104-44-9*
Cat. No.:	*B3025310*

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This in-depth technical guide provides a comprehensive analysis of the spectroscopic data for **dimethyl dipropargylmalonate**, a key intermediate in various synthetic pathways. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuances of Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy as applied to this molecule. Our focus is on not just presenting the data, but on elucidating the underlying principles that govern the spectral features, thereby empowering the reader to interpret and validate similar molecular structures.

Introduction: The Significance of **Dimethyl Dipropargylmalonate**

Dimethyl dipropargylmalonate is a versatile building block in organic synthesis. Its structure, featuring a central quaternary carbon flanked by two ester functionalities and two propargyl groups, offers a rich scaffold for derivatization. The terminal alkyne moieties are particularly valuable, serving as handles for click chemistry, Sonogashira coupling, and other carbon-carbon bond-forming reactions. Accurate spectroscopic characterization is paramount to confirm the successful synthesis and purity of this compound, ensuring the integrity of subsequent experimental work.

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Molecular Structure and Spectroscopic Correlation

To facilitate the discussion of the spectroscopic data, the molecular structure of **dimethyl dipropargylmalonate** with atom numbering is presented below. This numbering will be used to correlate specific atoms with their corresponding signals in the NMR spectra.

Figure 1: Molecular structure of **dimethyl dipropargylmalonate** with atom numbering for spectroscopic assignment.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H NMR spectrum of **dimethyl dipropargylmalonate** is predicted to be relatively simple, with three distinct signals corresponding to the three types of protons in the molecule. The interpretation of this spectrum relies on understanding the electronic environment of each proton, which dictates its chemical shift.

Predicted ^{1}H NMR Data

Proton Type	Number of Protons	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
Methoxy (-OCH_3)	6H	~3.7	Singlet	N/A	C^1-H
Methylene (-CH_2-)	4H	~2.8	Doublet	~2.5	C^5-H, C^8-H
Acetylenic (-C≡CH)	2H	~2.0	Triplet	~2.5	C^7-H, C^{10}-H

Table 1: Predicted ^{1}H NMR spectroscopic data for **dimethyl dipropargylmalonate**.

Causality of Chemical Shifts and Multiplicities

- Methoxy Protons (C^1-H): These protons are adjacent to an electronegative oxygen atom, which deshields them, causing their signal to appear downfield around 3.7 ppm.[1] Since

there are no adjacent protons, the signal is a singlet. This is consistent with the ^{1}H NMR spectrum of dimethyl malonate.[2]

- Methylene Protons (C^{5}-H, C^{8}-H): The protons of the methylene groups are deshielded by the adjacent ester and alkyne functionalities. Their chemical shift is predicted to be around 2.8 ppm. These protons are coupled to the terminal acetylenic proton, resulting in a doublet with a small coupling constant (^{4}J) of approximately 2.5 Hz. This long-range coupling is characteristic of propargyl systems.

- Acetylenic Protons (C^{7}-H, C^{10}-H): The terminal alkyne protons are coupled to the methylene protons, leading to a triplet with a coupling constant of about 2.5 Hz. Despite being attached to an sp-hybridized carbon, the magnetic anisotropy of the triple bond results in a shielding effect, causing the signal to appear at a relatively upfield position of ~2.0 ppm.[3]

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

The proton-decoupled ^{13}C NMR spectrum of **dimethyl dipropargylmalonate** is expected to show six distinct signals, corresponding to the six chemically non-equivalent carbon atoms.

Predicted ^{13}C NMR Data

Carbon Type	Predicted Chemical Shift (δ, ppm)	Assignment
Carbonyl (C=O)	~168	C^{2}
Quaternary (-C-)	~52	C^{4}
Methoxy (-OCH_3)	~53	C^{1}
Methylene (-CH_2-)	~22	C^{5}, C^{8}
Internal Alkyne (-C≡CH)	~78	C^{6}, C^{9}
Terminal Alkyne (-C≡CH)	~72	C^{7}, C^{10}

Table 2: Predicted ^{13}C NMR spectroscopic data for **dimethyl dipropargylmalonate**.

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Rationale for Chemical Shift Assignments

- Carbonyl Carbon (C^2): The carbonyl carbon of the ester group is highly deshielded and is expected to resonate at approximately 168 ppm.[4][5]
- Quaternary Carbon (C^4): The central quaternary carbon, being bonded to two carbons and two carbonyl groups, is predicted to have a chemical shift around 52 ppm.
- Methoxy Carbon (C^1): The carbon of the methoxy group, being attached to an electronegative oxygen, will appear around 53 ppm.[4]
- Methylene Carbon (C^5, C^8): The methylene carbons in the propargyl groups are expected to have a chemical shift of about 22 ppm.
- Alkyne Carbons (C^6, C^9 and C^7, C^{10}): The sp-hybridized carbons of the alkyne groups typically resonate in the range of 70-90 ppm.[5] The internal alkyne carbons (C^6, C^9) are predicted to be slightly more downfield (~78 ppm) compared to the terminal alkyne carbons (C^7, C^{10}) at ~72 ppm.

Infrared (IR) Spectroscopy

The IR spectrum provides valuable information about the functional groups present in a molecule. For **dimethyl dipropargylmalonate**, the key absorptions are from the C=O stretch of the ester and the C≡C and ≡C-H stretches of the terminal alkyne.

Expected IR Absorption Bands

Functional Group	Expected Frequency (cm^{-1})	Intensity
≡C-H Stretch	~3300	Strong, Sharp
C=O Stretch (Ester)	~1740	Strong
C≡C Stretch	~2120	Weak to Medium
C-O Stretch (Ester)	1300-1000	Strong

Table 3: Expected IR absorption bands for **dimethyl dipropargylmalonate**.

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Interpretation of IR Data

- ≡C-H Stretch: The presence of a strong and sharp absorption band around 3300 cm^{-1} is a definitive indicator of a terminal alkyne.[3][6]
- C=O Stretch: A strong absorption band around 1740 cm^{-1} is characteristic of the carbonyl group in a saturated ester.[7][8]
- C≡C Stretch: The carbon-carbon triple bond stretch is expected to appear as a weak to medium intensity band around 2120 cm^{-1}.[3][8]
- C-O Stretch: The C-O stretching vibrations of the ester group will result in strong bands in the fingerprint region, typically between 1300 and 1000 cm^{-1}.[7]

Experimental Protocols

To ensure the acquisition of high-quality and reproducible spectroscopic data, the following protocols are recommended. These methodologies are designed to be self-validating by incorporating standard practices for sample preparation and instrument calibration.

NMR Spectroscopy Protocol

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of **dimethyl dipropargylmalonate**.
  - Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$). The choice of solvent is critical as residual solvent peaks can interfere with the spectrum.
  - Add a small amount of a reference standard, such as tetramethylsilane (TMS), for accurate chemical shift calibration (δ = 0.00 ppm).
  - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Parameters (^1H NMR):
  - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.

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- Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-10 ppm).
- Employ a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
- Set the relaxation delay (d1) to at least 1-2 seconds to allow for full relaxation of the protons between pulses.

- Instrument Parameters (^{13}C NMR):
  - Use a broadband probe to cover the entire ^{13}C chemical shift range (e.g., 0-220 ppm).
  - Employ proton decoupling to simplify the spectrum and enhance the signal-to-noise ratio.
  - A larger number of scans (e.g., 1024 or more) will be required due to the low natural abundance of ^{13}C.
  - A relaxation delay of 2-5 seconds is recommended.

IR Spectroscopy Protocol

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
  - Acquire a background spectrum of the empty ATR accessory.
  - Place a small drop of liquid **dimethyl dipropargylmalonate** directly onto the ATR crystal.
  - Acquire the sample spectrum.

- Instrument Parameters:
  - Set the spectral range to 4000-400 cm^{-1}.
  - Co-add a sufficient number of scans (e.g., 16-32) to obtain a high-quality spectrum.
  - Use a resolution of 4 cm^{-1} for routine analysis.

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Figure 2: A generalized workflow for the spectroscopic characterization of **dimethyl dipropargylmalonate**.

Conclusion

The spectroscopic characterization of **dimethyl dipropargylmalonate** is a critical step in its synthesis and application. This guide has provided a detailed, predictive analysis of its ^{1}H NMR, ^{13}C NMR, and IR spectra, grounded in fundamental spectroscopic principles and data from analogous structures. By understanding the causality behind the observed and predicted spectral features, researchers can confidently identify and verify this important synthetic intermediate. The provided experimental protocols offer a framework for obtaining reliable and high-quality data, ensuring the scientific integrity of research endeavors that utilize this versatile molecule.

References

- PubChem. Dimethyl malonate. National Center for Biotechnology Information. [Link]
- ResearchGate. 1H NMR spectrum of propargyl-thiophene. [Link]
- Spectroscopy Online. The C=O Bond, Part VI: Esters and the Rule of Three. [Link]
- Chemistry LibreTexts. Spectroscopy of the Alkynes. [Link]
- YouTube. Lec15 - IR Spectra of Alkynes and Nitriles. [Link]
- The Royal Society of Chemistry. Supporting Information. [Link]
- ResearchGate. Comparative Theoretical and Experimental 1H-NMR Spectra for Propargyl Amines and their Amine Oxides. [Link]
- Human Metabolome Database. 1H NMR Spectrum (1D, 300 MHz, CDCl3, experimental) (HMDB0029573). [Link]
- YouTube. An Introduction to IR Spectroscopy - Esters. [Link]
- ACS Publications. Frequency Changes in Terminal Alkynes Provide Strong, Sensitive, and Solvatochromic Raman Probes of Biochemical Environments. [Link]

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- Chemistry LibreTexts. Spectroscopy of Carboxylic Acid Derivatives. [Link]
- Chemistry Steps. NMR Chemical Shift Values Table. [Link]
- Dummies. How to Identify Carbonyls, Alkenes, Alkynes, and Aromatics in the IR Spectrum. [Link]
- Chemistry LibreTexts. Infrared Spectra of Some Common Functional Groups. [Link]
- Chemistry LibreTexts. Interpreting C-13 NMR Spectra. [Link]
- Reddit. Is it possible to identify an ester accurately using IR spectroscopy?. [Link]
- Chemistry LibreTexts. Chemical Shifts in ^{1}H NMR Spectroscopy. [Link]
- Bruker. NMR Spectra of New Compounds. [Link]
- PubChem. Dimethyl methylmalonate. National Center for Biotechnology Information. [Link]
- Human Metabolome Database. 13C NMR Spectrum (1D, 500 MHz, D2O, predicted) (HMDB0251386). [Link]
- Oregon State University. 13C NMR Chemical Shifts. [Link]
- Compound Interest. A Guide to 13C NMR Chemical Shift Values. [Link]

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Sources

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Dimethyl malonate | C5H8O4 | CID 7943 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chem.libretexts.org [chem.libretexts.org]

© 2026 BenchChem. All rights reserved.

- 4. chem.libretexts.org [chem.libretexts.org]
- 5. compoundchem.com [compoundchem.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. spectroscopyonline.com [spectroscopyonline.com]
- 8. How to Identify Carbonyls, Alkenes, Alkynes, and Aromatics in the IR Spectrum | dummies [dummies.com]
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